

Essential Safety and Operational Guide for Handling ACY-775

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Compound of Interest

Compound Name: ACY-775
Cat. No.: B15586464

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **ACY-775**. The following procedural steps and data are intended to ensure the safe handling, use, and disposal of this potent and selective histone deacetylase 6 (HDAC6) inhibitor.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **ACY-775** is provided below.

Property	Value	Reference
CAS Number	1375466-18-4	[1] [2] [3]
Molecular Formula	C ₁₇ H ₁₉ FN ₄ O ₂	[1] [2] [3]
Molecular Weight	330.36 g/mol	[1] [3]
Appearance	Lyophilized solid/powder	[1] [4]
Purity	>98% (HPLC)	[3]
IC ₅₀	7.5 nM for HDAC6	[1] [3] [4] [5]

Solubility

Proper dissolution is critical for experimental success and safety. The solubility of **ACY-775** in various solvents is detailed below. It is important to note that **ACY-775** is insoluble in water.^[1]

Solvent	Solubility	Reference
DMSO	63 mg/mL (190.7 mM) to 100 mg/mL (302.70 mM)	^[1] ^[3] ^[4]
Ethanol	63 mg/mL	^[1]
DMF	20 mg/mL	^[2]
DMF:PBS (pH 7.2) (1:4)	0.2 mg/mL	^[2]

For in vivo studies, a common vehicle for administration involves a multi-component solvent system. For example, a stock solution in DMSO can be further diluted in a mixture of PEG300, Tween-80, and saline.^[4]^[5]

Storage and Stability

To maintain the integrity and activity of **ACY-775**, proper storage is essential.

Form	Storage Temperature	Stability	Recommendations	Reference
Lyophilized Powder	-20°C	36 months	Keep desiccated.	^[1] ^[4]
Stock Solution in Solvent	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.	^[4]
Stock Solution in Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	^[1] ^[4]

Operational Plan for Handling ACY-775

The following step-by-step guidance outlines the procedures for safely handling **ACY-775** from receipt to disposal. As **ACY-775** is a potent enzyme inhibitor, it should be handled with care, treating it as a hazardous chemical.

Personal Protective Equipment (PPE)

Given that **ACY-775** is a potent, biologically active compound, a comprehensive approach to personal protective equipment is mandatory to prevent exposure through inhalation, skin contact, or ingestion.^[6] The following PPE should be worn at all times when handling **ACY-775** in solid or solution form:

- **Gloves:** Two pairs of chemotherapy-rated nitrile gloves should be worn.^[7] The inner glove should be tucked under the cuff of the lab coat, and the outer glove should extend over the cuff.^[7] Gloves must be changed immediately if contaminated.^[7]
- **Gown:** A disposable, impermeable gown with long sleeves and knit cuffs should be worn.^[7]^[8]
- **Eye and Face Protection:** Safety glasses with side shields are required at a minimum.^[9] When there is a risk of splashing or aerosolization, a full-face shield should be used in conjunction with safety goggles.^[7]^[9]
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved respirator (e.g., N95) is necessary to prevent inhalation.^[6]^[7]

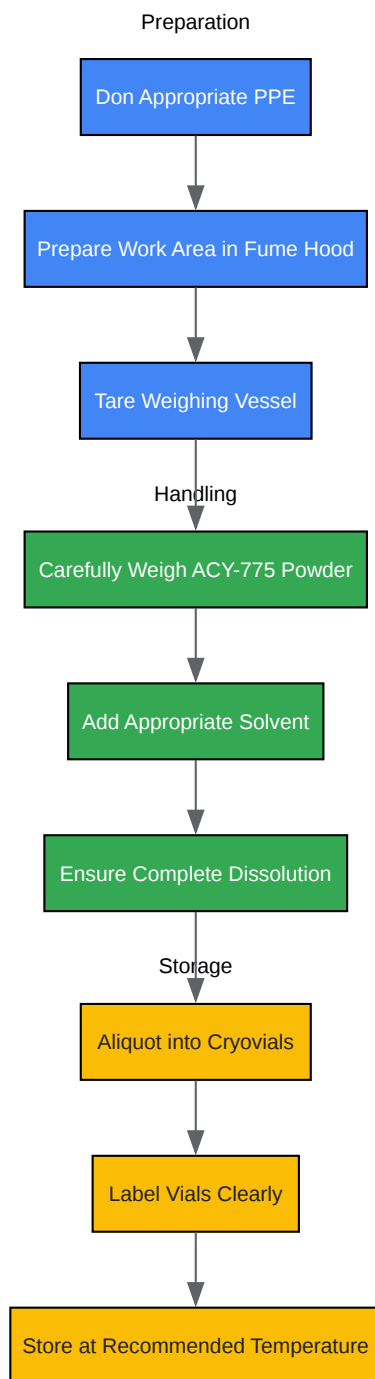
Engineering Controls

- All work with solid **ACY-775** and the preparation of stock solutions should be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.^[6]
- Use a dedicated and clearly labeled area for handling **ACY-775** to prevent cross-contamination.

Weighing and Reconstitution

The following workflow is recommended for the preparation of **ACY-775** solutions:

ACY-775 Solution Preparation Workflow



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ACY-775 Solution Preparation Workflow

Spill Management

In the event of a spill, the following procedures should be followed:

- **Evacuate and Secure the Area:** Alert others in the vicinity and restrict access to the spill area.
- **Don Appropriate PPE:** If not already wearing it, don the full PPE as described above.
- **Contain the Spill:**
 - **Solid Spill:** Gently cover the powder with absorbent pads to avoid raising dust. Dampen the pads with water to minimize aerosolization.
 - **Liquid Spill:** Cover the spill with absorbent material, working from the outside in.
- **Clean the Area:** Use a suitable deactivating agent (if known) or a strong detergent solution to clean the spill area, followed by a thorough rinse with water.
- **Dispose of Waste:** All materials used for spill cleanup must be disposed of as hazardous chemical waste.

First Aid Measures

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[\[10\]](#) Seek medical attention.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15-20 minutes, lifting the upper and lower eyelids.[\[10\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen.[\[10\]](#) Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

The disposal of **ACY-775** and all associated contaminated materials must be handled with extreme care to prevent environmental contamination and exposure to personnel.

Waste Segregation and Collection

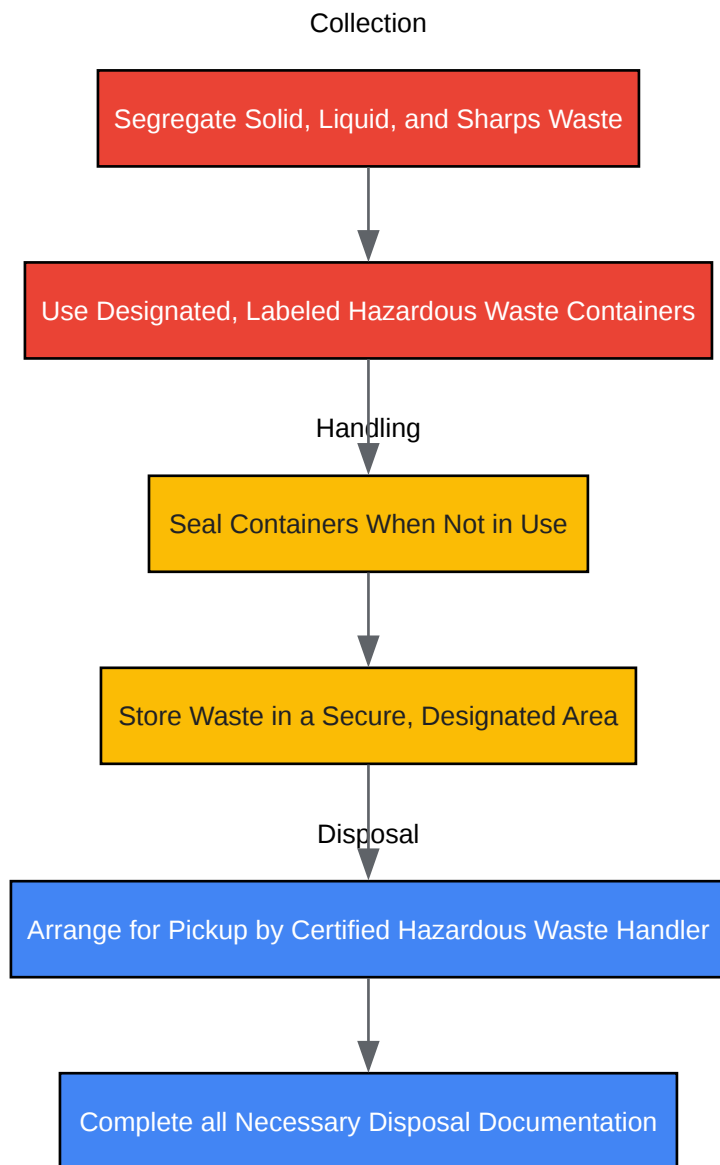
A dedicated hazardous waste stream should be established for **ACY-775**.

- Solid Waste: Unused or expired **ACY-775** powder, contaminated weigh boats, spatulas, and PPE (gloves, gowns, etc.) should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[\[11\]](#)
- Liquid Waste: Unused solutions of **ACY-775** and solvent rinses should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Sharps Waste: Needles and syringes used to handle **ACY-775** solutions must be disposed of in a designated sharps container for hazardous chemical waste.

Disposal Procedure

The following workflow outlines the general procedure for the disposal of **ACY-775** waste:

ACY-775 Waste Disposal Workflow



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ACY-775 Waste Disposal Workflow

All disposal of **ACY-775** and contaminated materials must be in accordance with federal, state, and local regulations for hazardous waste.[12] Consult your institution's Environmental Health

and Safety (EHS) department for specific guidelines and procedures.

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